

# Application Notes and Protocols for Topogard for Optimal Weed Control

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## Compound of Interest

Compound Name:	Topogard
CAS No.:	8066-11-3
Cat. No.:	B1222600

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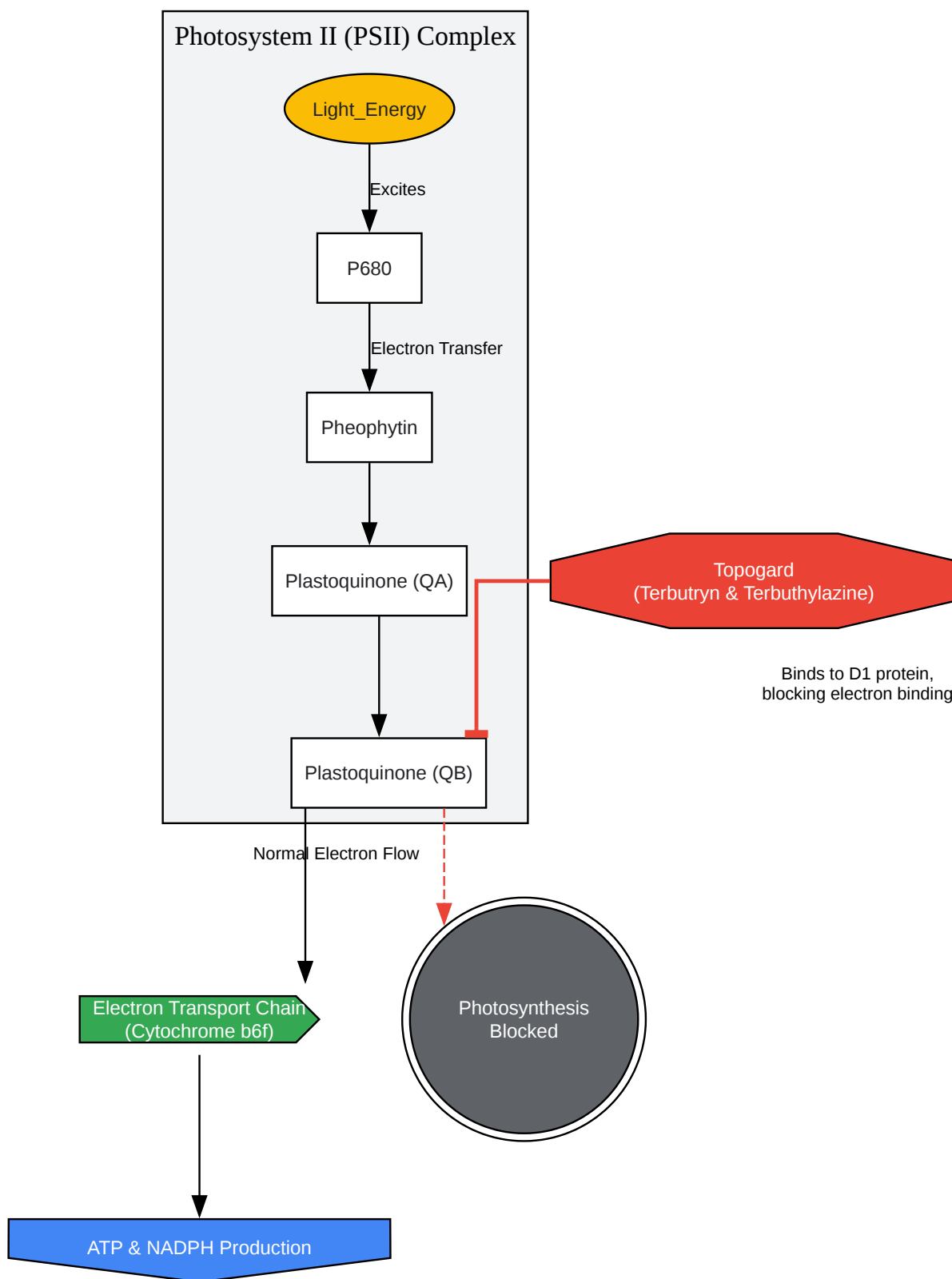
For Researchers, Scientists, and Drug Development Professionals

These application notes and protocols provide a comprehensive guide to the optimal application timing of **Topogard**, a selective herbicide, for effective weed management in research and development settings. **Topogard**'s active ingredients are terbutryn (350 g/L) and terbuthylazine (150 g/L), both belonging to the triazine chemical family.

## Mode of Action

**Topogard** is a Group C1 herbicide, acting as a photosynthesis inhibitor at the photosystem II (PSII) receptor site.[1][2] The active ingredients, terbutryn and terbuthylazine, are absorbed by both the roots and leaves of susceptible weeds, leading to a rapid knockdown and providing residual weed control.[3] This dual uptake pathway makes it effective against a broad spectrum of annual broadleaf weeds.

## Signaling Pathway of Photosynthesis Inhibition by Triazines



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Caption: Mode of action of **Topogard's** active ingredients.

## Application Timing and Efficacy

Optimal application timing of **Topogard** is critical for maximizing weed control while ensuring crop safety. The following tables summarize application recommendations for registered crops, primarily peas and potatoes.

### Quantitative Data on Application Rates and Timing

Crop	Application Rate (per hectare)	Water Volume (per hectare)	Application Timing
Peas (Process, Garden, and Field)	0.75 - 1.0 Litre	Not less than 250 Litres	Post-emergence, when peas have 3-5 nodes and are less than 15 cm high.[3]
Potatoes	1.0 - 2.0 Litres	Not less than 350 Litres	Post-planting but pre-emergence of the crop (no more than 5% emergence). Apply after rows are molded and when weeds are small.[3]

## Weed Control Spectrum and Efficacy

**Topogard** is effective against a wide range of annual broadleaf weeds. For optimal results, weeds should be in the early growth stages (no more than 4 true leaves).

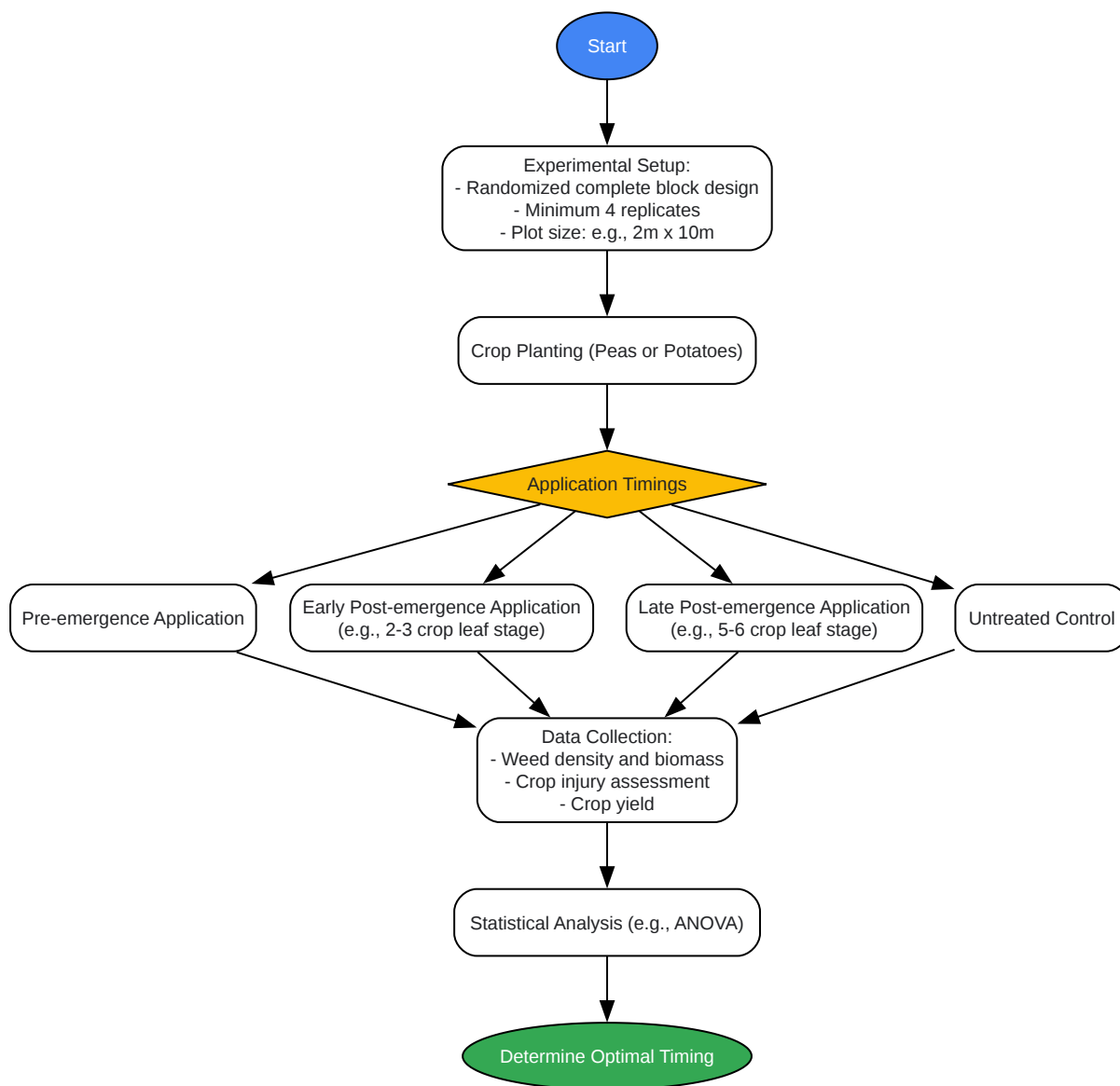
Weed Species	Common Name	Susceptibility
<i>Amaranthus retroflexus</i>	Redroot	Controlled
<i>Capsella bursa-pastoris</i>	Shepherd's Purse	Controlled
<i>Chenopodium album</i>	Fathen	Controlled
<i>Fumaria officinalis</i>	Fumitory	Controlled
<i>Galium aparine</i>	Cleavers	Controlled
<i>Lamium amplexicaule</i>	Henbit	Controlled
<i>Polygonum aviculare</i>	Wireweed	Less susceptible at later growth stages
<i>Solanum nigrum</i>	Black Nightshade	Controlled
<i>Stellaria media</i>	Chickweed	Controlled
<i>Urtica urens</i>	Stinging Nettle	Controlled

Note: Efficacy data is derived from manufacturer's technical information. For research purposes, it is recommended to conduct preliminary trials to determine the precise efficacy on the target weed spectrum under specific environmental conditions.

## Experimental Protocols

The following protocols are designed for researchers to evaluate the optimal application timing of **Topogard** for weed control in a controlled setting.

## Experimental Design for Determining Optimal Application Timing



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Caption: Workflow for optimal application timing experiment.

## Detailed Methodology

- Site Preparation and Experimental Design:
  - Select a field with uniform soil type and a known history of annual broadleaf weed infestation.
  - Establish a randomized complete block design with a minimum of four replicates for each treatment.
  - Plot size should be adequate for representative sampling and to minimize spray drift between plots (e.g., 2 x 10 meters).
- Crop Establishment:
  - Plant the desired crop (peas or potatoes) according to standard agronomic practices for the region.
- Herbicide Application:
  - Apply **Topogard** at the recommended rates for the target crop using a calibrated research plot sprayer.
  - Treatments should include different application timings:
    - Pre-emergence: Applied to the soil surface after planting but before crop emergence.
    - Early Post-emergence: Applied when the crop is at an early growth stage (e.g., 2-3 true leaves for peas) and weeds are small.
    - Late Post-emergence: Applied at a later crop growth stage (e.g., 5-6 true leaves for peas).
  - Include an untreated control for comparison.
- Data Collection:

- Weed Control Efficacy: At 14, 28, and 56 days after treatment (DAT), assess weed control by counting weed density (number of plants per square meter) and measuring weed biomass (dry weight) from randomly placed quadrats within each plot.
- Crop Tolerance: Visually assess crop injury (e.g., chlorosis, necrosis, stunting) at 7, 14, and 28 DAT using a 0-100% scale (0 = no injury, 100 = crop death).
- Crop Yield: At crop maturity, harvest the marketable portion of the crop from a designated area within each plot and determine the yield.
- Statistical Analysis:
  - Analyze the collected data using Analysis of Variance (ANOVA) to determine significant differences between application timings for weed control, crop injury, and yield.
  - Use a mean separation test (e.g., Tukey's HSD) to compare treatment means.

## Environmental Fate and Considerations

The active ingredients in **Topogard**, terbutylazine and terbutryn, have a moderate to high persistence in soil and water.[4] Their mobility in soil is relatively high, and they have been detected in surface and groundwater.[4] The half-life of terbutylazine in soil can vary significantly depending on soil characteristics and environmental conditions.[5] Therefore, it is crucial to adhere to best management practices to minimize off-target movement and potential environmental contamination.

## Resistance Management

**Topogard** contains Group C1 herbicides.[3] To prevent or delay the development of herbicide resistance, it is recommended to use **Topogard** in tank mixes or rotate its use with herbicides that have a different mode of action.[3]

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